

Industrial Production of 2-Cyanobutanoic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Cyanobutanoic acid

Cat. No.: B1347372

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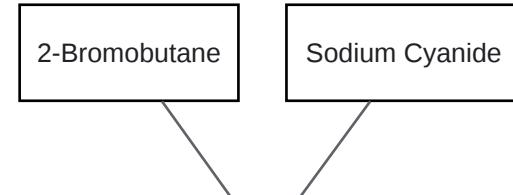
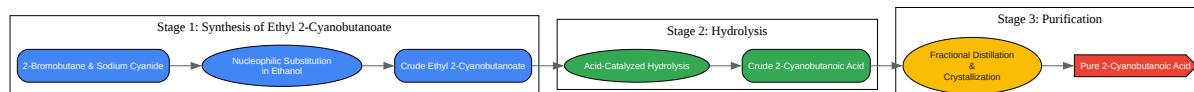
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the industrial-scale synthesis of **2-cyanobutanoic acid**, a key intermediate in the pharmaceutical and fine chemical industries. Two primary synthetic routes are presented: the hydrolysis of ethyl 2-cyanobutanoate and a Grignard-based synthesis.

Method 1: Two-Stage Synthesis via Hydrolysis of Ethyl 2-Cyanobutanoate

This is a widely utilized and robust method for the production of **2-cyanobutanoic acid**. The process is divided into the synthesis of the intermediate, ethyl 2-cyanobutanoate, followed by its hydrolysis to the final product.

Overall Workflow

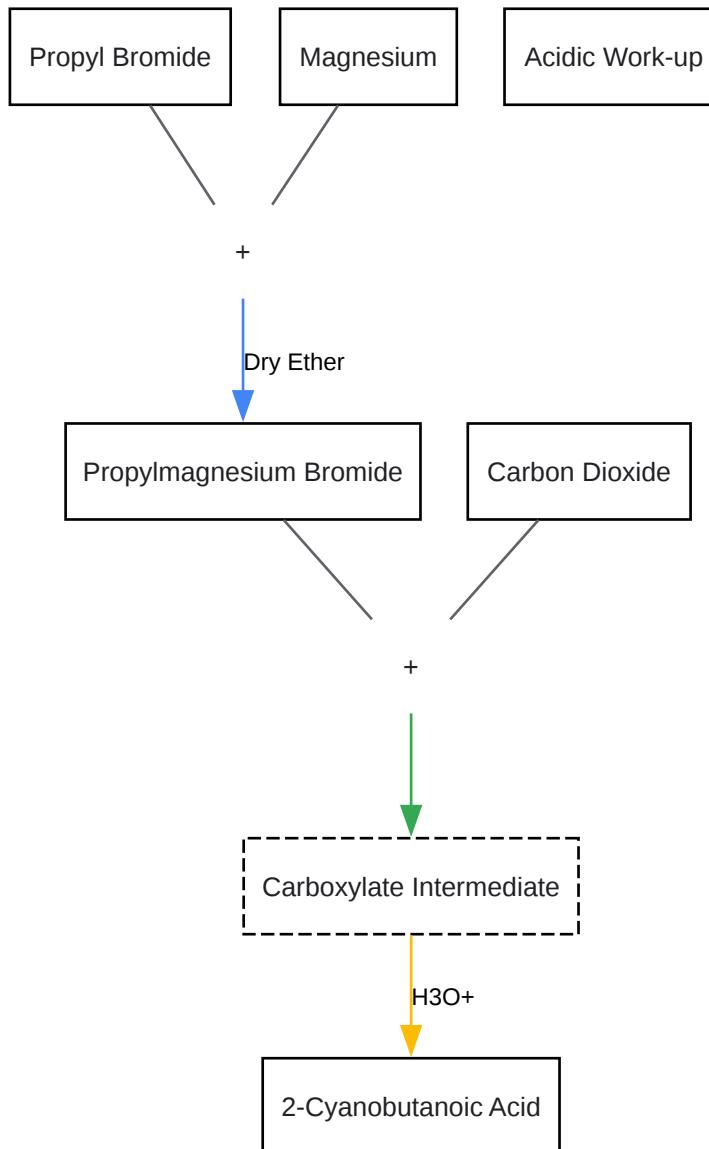
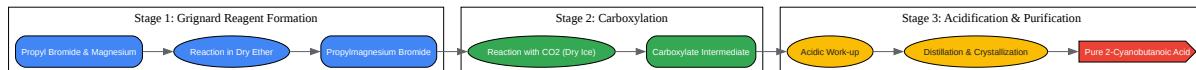


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Ethanol, Reflux

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